

# Application Notes and Protocols: HBP08

## Transwell Assay

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### Compound of Interest

Compound Name: HBP08

Cat. No.: B12364776

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## A Step-by-Step Guide to Assessing the Inhibitory Effect of HBP08 on Cell Migration and Invasion

Audience: Researchers, scientists, and drug development professionals.

### Introduction

Cell migration is a fundamental process involved in various physiological and pathological events, including embryonic development, immune responses, and cancer metastasis.[1][2] The CXCL12/CXCR4 signaling axis is a key regulator of cell migration. The heterocomplex formed by CXCL12 and High Mobility Group Box 1 (HMGB1) can enhance cell migration mediated by the CXCR4 receptor.[3] **HBP08** is a selective peptide inhibitor that disrupts the interaction between CXCL12 and HMGB1, thereby inhibiting CXCL12-mediated cell migration.[3][4]

This document provides a detailed protocol for utilizing a transwell assay to quantify the inhibitory effects of **HBP08** on both cell migration (chemotaxis) and cell invasion through an extracellular matrix (ECM).

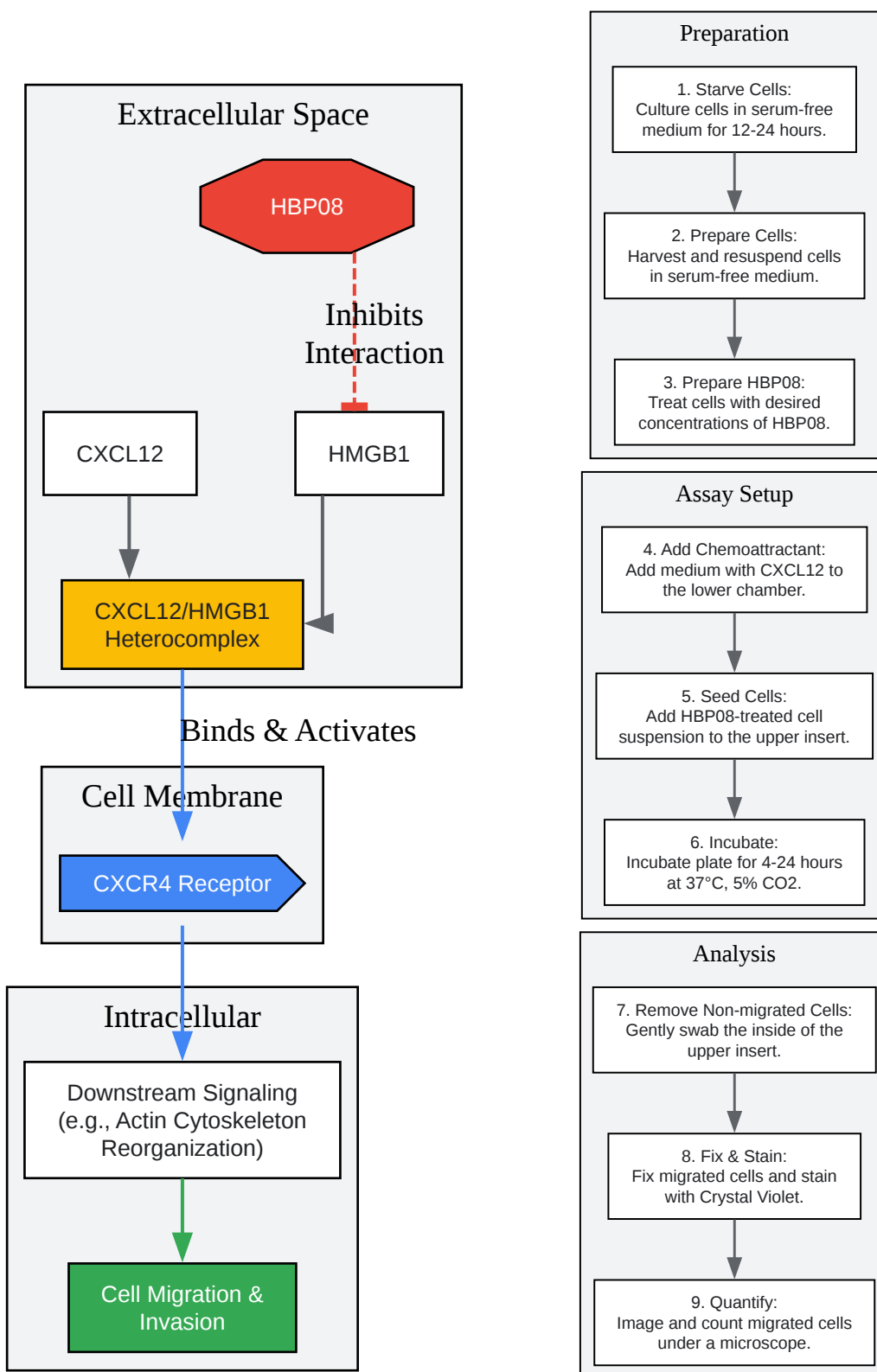
### Principle of the Assay

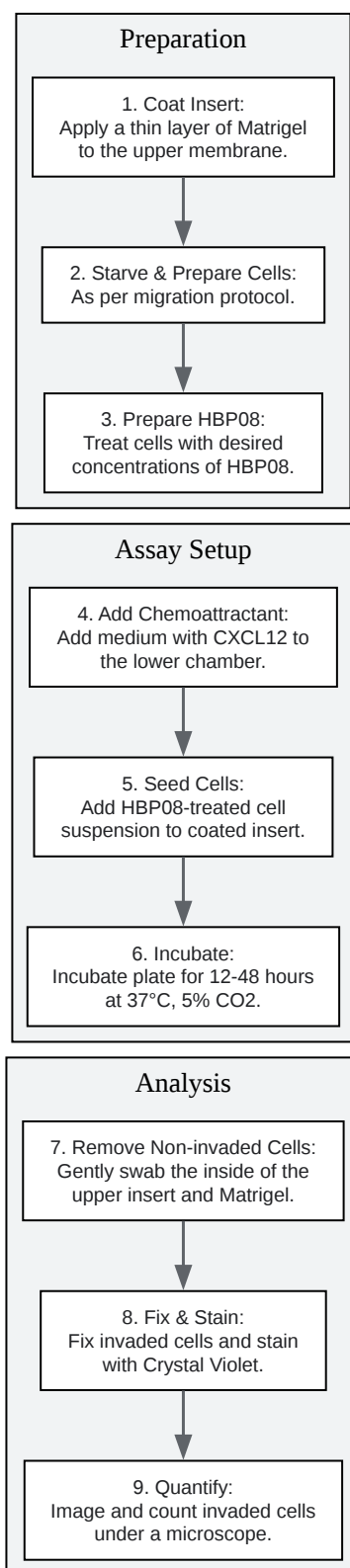
The transwell assay, also known as the Boyden chamber assay, utilizes a porous membrane insert to create two compartments: an upper chamber for seeding cells and a lower chamber containing a chemoattractant.[1]

- **Migration Assay:** Cells in the upper chamber move through the pores of the membrane towards the chemoattractant in the lower chamber. The number of cells that successfully migrate to the lower surface of the membrane is quantified to assess migratory capacity.
- **Invasion Assay:** To measure cell invasion, the membrane is coated with a layer of basement membrane extract (e.g., Matrigel), which acts as a barrier.<sup>[5]</sup><sup>[6]</sup> Invasive cells must degrade this ECM layer before they can migrate through the pores.<sup>[6]</sup>

By treating cells with **HBP08**, this assay can effectively quantify its inhibitory effect on CXCL12-induced cell migration and invasion.

## Signaling Pathway of CXCL12/HMGB1 Inhibition by HBP08





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